

Spectroscopic Analysis of Bufothionine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Bufothionine*

Cat. No.: *B1231019*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the spectroscopic analysis of **Bufothionine**, a sulfated derivative of the tryptamine alkaloid Bufotenin. While direct experimental data for **Bufothionine** is not widely available, this document leverages spectroscopic data from its precursor, Bufotenin, and established principles of organic spectroscopy to present a predictive analysis of its Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) characteristics. This guide includes detailed, adaptable experimental protocols for the synthesis and spectroscopic characterization of **Bufothionine**, making it a valuable resource for researchers investigating novel tryptamine derivatives and their metabolic fate. All quantitative data is presented in clear, tabular format, and logical workflows are visualized using Graphviz diagrams to facilitate understanding and experimental design.

Introduction

Bufothionine (5-sulfoxy-N,N-dimethyltryptamine) is the sulfate conjugate of Bufotenin (5-hydroxy-N,N-dimethyltryptamine), a naturally occurring psychedelic tryptamine found in various plants and in the venom of certain toads. The sulfation of xenobiotics and endogenous

compounds is a critical phase II metabolic pathway in mammals, generally leading to increased water solubility and facilitating excretion. Understanding the spectroscopic properties of such metabolites is paramount for their identification and quantification in biological matrices, which is essential in drug metabolism, pharmacokinetics, and toxicology studies. This guide provides a detailed framework for the spectroscopic analysis of **Bufothionine**, addressing the current data gap in the scientific literature.

Predicted Spectroscopic Data of Bufothionine

The following tables present the predicted ^1H NMR, ^{13}C NMR, and Mass Spectrometry data for **Bufothionine**. These predictions are based on the known data for Bufotenin and the expected electronic effects of the sulfate group.

Predicted ^1H NMR Data

The introduction of the electron-withdrawing sulfate group at the C5-hydroxyl position is expected to induce downfield shifts in the resonances of the adjacent aromatic protons (H4 and H6) compared to Bufotenin.

Table 1: Predicted ^1H NMR Chemical Shifts (δ) for **Bufothionine**

Proton	Predicted Chemical Shift (δ) in D_2O (ppm)	Multiplicity	Predicted Coupling Constant (J) (Hz)
H2	7.35 - 7.45	s	-
H4	7.40 - 7.50	d	8.5 - 9.0
H6	6.95 - 7.05	dd	8.5 - 9.0, 2.0 - 2.5
H7	7.25 - 7.35	d	2.0 - 2.5
$\alpha\text{-CH}_2$	3.30 - 3.40	t	7.0 - 7.5
$\beta\text{-CH}_2$	3.00 - 3.10	t	7.0 - 7.5
$\text{N}(\text{CH}_3)_2$	2.90 - 3.00	s	-

Predicted ^{13}C NMR Data

The carbons directly attached to or in close proximity to the sulfate group (C5, C4, C6, and C7a) are expected to show the most significant changes in their chemical shifts.

Table 2: Predicted ^{13}C NMR Chemical Shifts (δ) for **Bufothionine**

Carbon	Predicted Chemical Shift (δ) in D_2O (ppm)
C2	125.0 - 126.0
C3	112.0 - 113.0
C3a	128.0 - 129.0
C4	115.0 - 116.0
C5	148.0 - 149.0
C6	112.5 - 113.5
C7	110.0 - 111.0
C7a	132.0 - 133.0
$\alpha\text{-CH}_2$	60.0 - 61.0
$\beta\text{-CH}_2$	22.0 - 23.0
$\text{N}(\text{CH}_3)_2$	45.0 - 46.0

Mass Spectrometry Data

The molecular weight of **Bufothionine** is 284.33 g/mol . Electrospray ionization (ESI) in negative ion mode is expected to be particularly effective for detecting the sulfated compound.

Table 3: Predicted Mass Spectrometry Data for **Bufothionine**

Ionization Mode	Predicted [M-H] ⁻ (m/z)	Predicted [M+H] ⁺ (m/z)	Key Fragment Ions (m/z)
ESI (-)	283.08	-	203.11 ([M-H-SO ₃] ⁻), 80.96 ([SO ₃ H] ⁻)
ESI (+)	-	285.10	205.13 ([M+H-SO ₃] ⁺), 58.07 ([CH ₂ =N(CH ₃) ₂] ⁺)

Experimental Protocols

Synthesis of Bufothionine from Bufotenin

This protocol is adapted from established methods for the sulfation of phenolic hydroxyl groups.[\[1\]](#)[\[2\]](#)

Materials:

- Bufotenin
- Sulfur trioxide pyridine complex (SO₃·pyridine)
- Anhydrous pyridine
- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Eluent: Dichloromethane/Methanol gradient

Procedure:

- Dissolve Bufotenin (1 equivalent) in anhydrous pyridine or DMF in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C in an ice bath.
- Add the sulfur trioxide pyridine complex (1.5-2.0 equivalents) portion-wise to the stirred solution.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of a saturated sodium bicarbonate solution.
- Extract the aqueous phase with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a dichloromethane/methanol gradient to afford **Bufothionine**.

NMR Spectroscopic Analysis

Sample Preparation:

- Dissolve 5-10 mg of **Bufothionine** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., D₂O, Methanol-d₄).
- Transfer the solution to a 5 mm NMR tube.

¹H NMR Acquisition Parameters:

- Spectrometer: 400 MHz or higher
- Pulse Program: Standard single-pulse experiment

- Number of Scans: 16-64
- Relaxation Delay (d1): 1-5 seconds
- Acquisition Time: 2-4 seconds
- Spectral Width: 0-12 ppm

¹³C NMR Acquisition Parameters:

- Pulse Program: Standard proton-decoupled ¹³C experiment
- Number of Scans: ≥ 1024
- Relaxation Delay (d1): 2-5 seconds

Mass Spectrometry Analysis

Instrumentation:

- Liquid Chromatography-Tandem Mass Spectrometer (LC-MS/MS) with an Electrospray Ionization (ESI) source.

Liquid Chromatography Parameters:

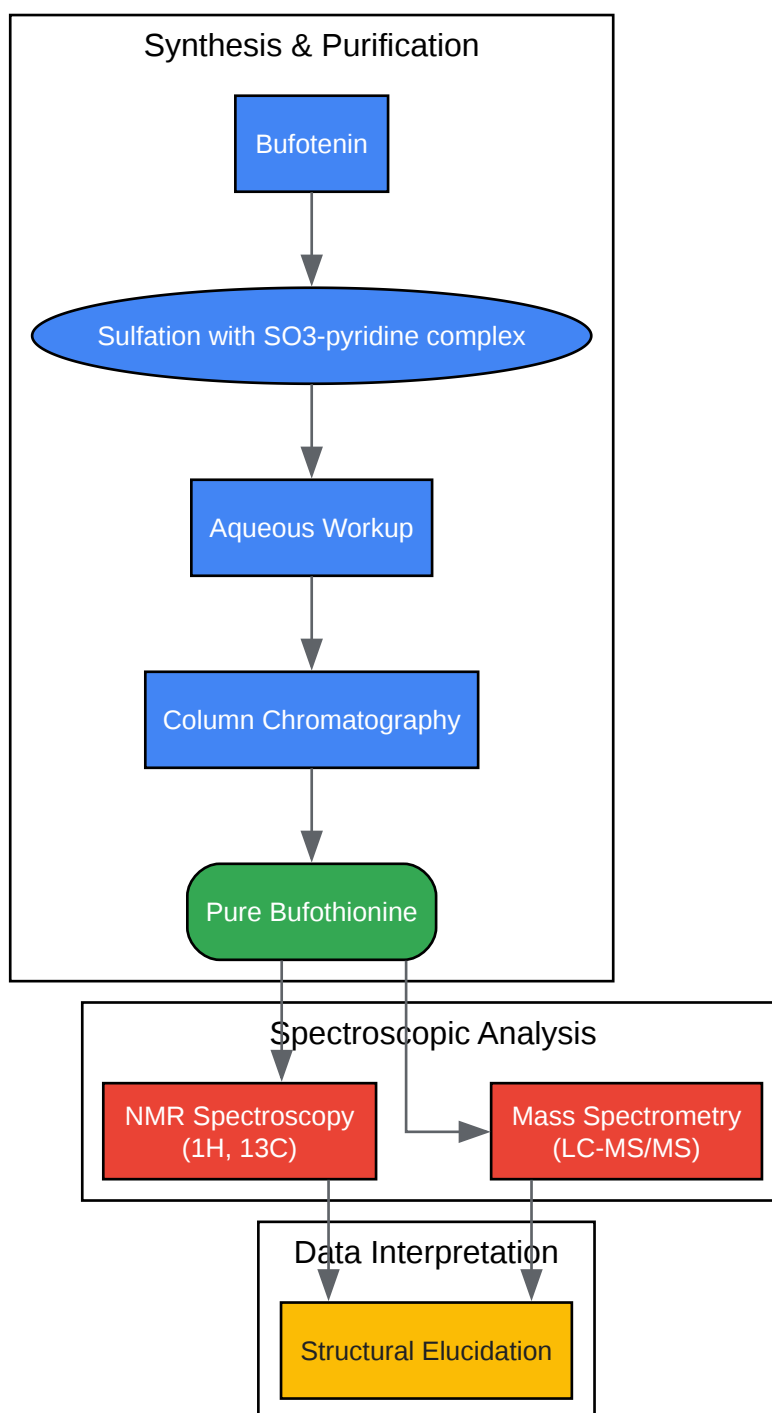
- Column: C18 reverse-phase column (e.g., 100 mm × 2.1 mm, 1.8 μm)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient from 5% to 95% B over several minutes.
- Flow Rate: 0.2-0.4 mL/min
- Injection Volume: 1-5 μL

Mass Spectrometry Parameters:

- Ionization Mode: ESI positive and negative
- Scan Mode: Full scan (m/z 50-500) and product ion scan of the parent ions.
- Collision Energy: Optimized for fragmentation of the parent ion.

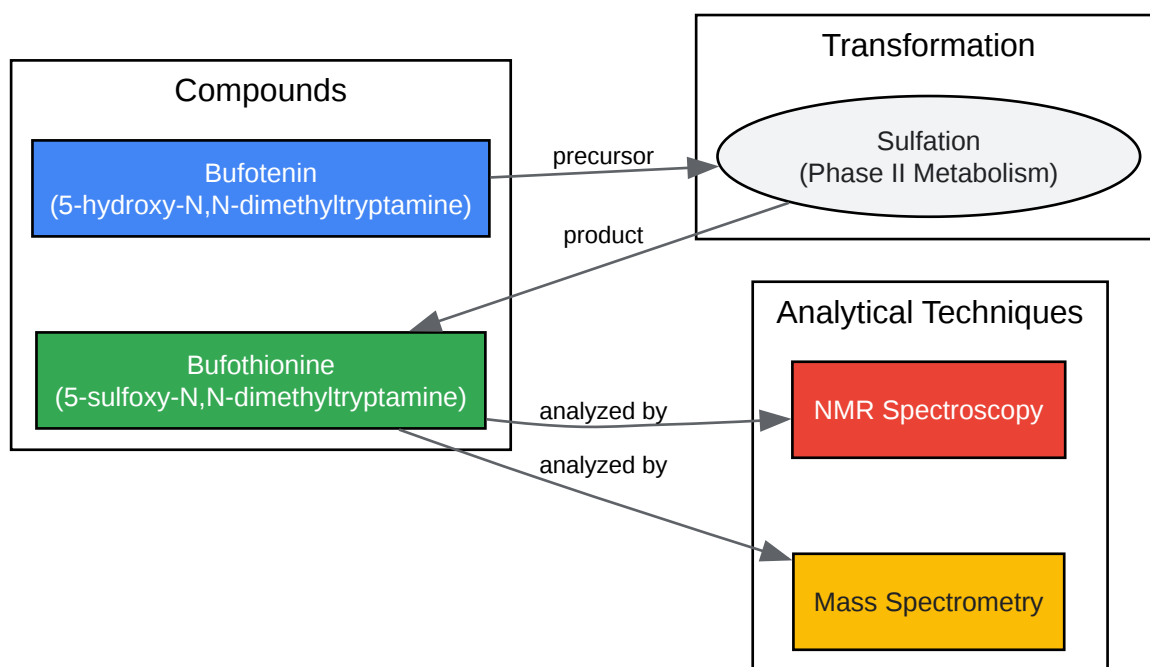
Visualizations

The following diagrams illustrate the key workflows and relationships described in this guide.



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Caption: Experimental workflow for the synthesis and spectroscopic analysis of **Bufothionine**.



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Caption: Logical relationship between Bufotenin, **Bufothionine**, and analytical techniques.

Conclusion

This technical guide provides a foundational resource for the spectroscopic investigation of **Bufothionine**. By combining known data for its precursor, Bufotenin, with established spectroscopic principles, we have presented a robust predictive framework for its NMR and MS analysis. The detailed experimental protocols for synthesis and characterization are designed to be readily adaptable in a laboratory setting. The visualizations provided offer a clear and concise overview of the experimental and logical workflows. This guide is intended to empower researchers in the fields of drug metabolism, natural product chemistry, and forensic analysis to confidently identify and characterize **Bufothionine** and other related tryptamine metabolites.

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